

3-(2-Methoxyethyl)morpholine CAS number and structure

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Compound of Interest

Compound Name: 3-(2-Methoxyethyl)morpholine

CAS No.: 1386999-20-7

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An In-Depth Technical Guide to **3-(2-Methoxyethyl)morpholine** and Its Analogs

Abstract

The morpholine heterocycle is a cornerstone in modern medicinal chemistry, recognized as a "privileged scaffold" for its ability to impart favorable pharmacokinetic and pharmacodynamic properties to bioactive molecules.^{[1][2]} This guide provides a detailed technical overview of **3-(2-Methoxyethyl)morpholine**, a representative substituted morpholine. We will explore its chemical identity, physicochemical properties, relevant synthetic strategies for its structural class, and the broader applications of the morpholine moiety in drug development. This document is intended for researchers, chemists, and drug development professionals, offering field-proven insights grounded in authoritative scientific literature.

Chemical Identity and Physicochemical Properties

3-(2-Methoxyethyl)morpholine is a derivative of morpholine, a saturated heterocycle containing both an ether and a secondary amine functional group.^{[3][4]} The substituent, a 2-methoxyethyl group, is located at the 3-position of the morpholine ring.

CAS Number and Structural Isomers

It is critical to distinguish between closely related isomers and salts, as their chemical and biological properties can differ significantly:

- **3-(2-Methoxyethyl)morpholine**: The specific subject of this guide. A CAS number for the racemic mixture is not prominently available in common databases, highlighting its status as a specialized chemical intermediate. Its structure is defined by the IUPAC name and SMILES notation.^[5]
- **(R)-3-(2-Methoxyethyl)morpholine hydrochloride**: This is a specific enantiomer (R-configuration) formulated as a hydrochloride salt, with the assigned CAS Number 2791475-69-7.^[6]
- **4-(2-Methoxyethyl)morpholine**: An isomer with the substituent on the nitrogen atom. CAS Number: 10220-23-2.^{[7][8]}
- **2-(2-Methoxyethyl)morpholine**: An isomer with the substituent at the 2-position. CAS Number: 959238-10-9.^[9]

Chemical Structure

The structure of **3-(2-Methoxyethyl)morpholine** features a chair-conformation morpholine ring, which provides a defined three-dimensional geometry a crucial aspect for molecular recognition at biological targets.^[2]

Caption: Chemical structure of **3-(2-Methoxyethyl)morpholine**.

Physicochemical Data

The following table summarizes key computed properties for **3-(2-Methoxyethyl)morpholine**, which are predictive of its behavior in biological and chemical systems.

Property	Value	Source
Molecular Formula	C7H15NO2	[5]
Molecular Weight	145.20 g/mol	[8]
Monoisotopic Mass	145.11028 Da	[5]
XlogP (predicted)	-0.3	[5]
Hydrogen Bond Donors	1	PubChem
Hydrogen Bond Acceptors	3	PubChem

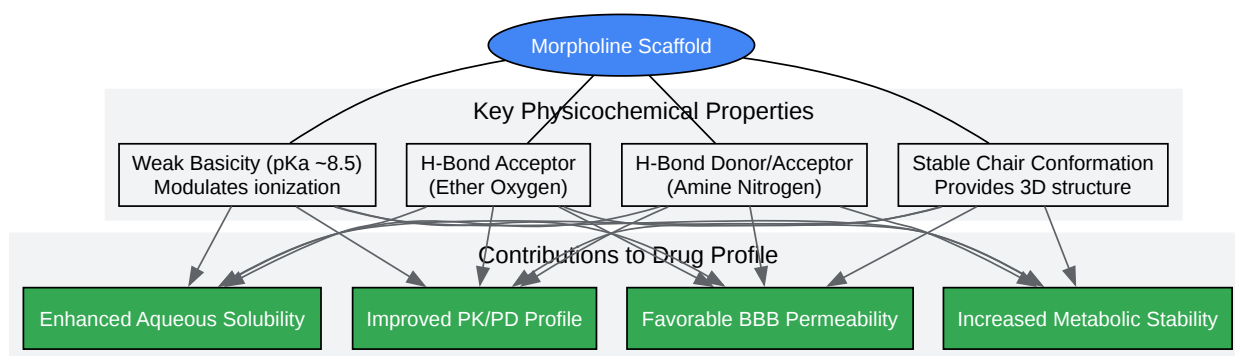
The negative XlogP value suggests good hydrophilicity, a property often sought in drug candidates to improve aqueous solubility and reduce metabol liabilities.[2]

The Morpholine Scaffold in Medicinal Chemistry

The morpholine ring is not merely a passive linker; its unique combination of features actively contributes to the biological profile of a molecule. Its prevalence in approved drugs like the antibiotic Linezolid and the anticancer agent Gefitinib is a testament to its utility.[3][10]

The value of the morpholine scaffold stems from several key attributes:

- **Improved Pharmacokinetics:** The ether oxygen and amine nitrogen enhance polarity and can form hydrogen bonds, which often increases aqueous solubility and improves absorption and distribution profiles.[1]
- **Metabolic Stability:** As a saturated heterocycle, it is generally resistant to oxidative metabolism compared to more labile aromatic rings.
- **Low Basicity:** The electron-withdrawing effect of the ether oxygen atom reduces the basicity of the nitrogen atom compared to analogous piperidines.[3] This pKa modulation is crucial for controlling the ionization state of a drug at physiological pH, which directly impacts cell permeability and target engagement.
- **Blood-Brain Barrier (BBB) Permeability:** The precise balance of lipophilicity and hydrogen bonding capacity makes morpholine a valuable tool for designing CNS-active drugs that can effectively cross the BBB.[2]



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Caption: The morpholine scaffold's key features and their impact on drug properties.

Synthesis of Substituted Morpholines

While a specific, published protocol for **3-(2-Methoxyethyl)morpholine** is not readily available, modern organic synthesis offers several robust and stereoselective strategies for creating 3-substituted morpholines. These methods provide the foundation for accessing this and analogous compounds for research and development.

General Synthetic Strategies

The construction of the morpholine ring typically relies on the formation of two key C-N and C-O bonds. Common starting materials include 1,2-amino alcohols, aziridines, and epoxides.[11][12] Recent advances have focused on efficiency and stereocontrol.[13][14]

A prevalent and powerful approach involves the reaction of vicinal amino alcohols with suitable two-carbon electrophiles, or intramolecular cyclization of appropriately functionalized precursors.[11][12]

Exemplary Protocol: Tandem Hydroamination and Asymmetric Transfer Hydrogenation

One innovative one-pot method for the enantioselective synthesis of 3-substituted morpholines starts from aminoalkyne substrates. This choice is driven by the efficiency of tandem reactions, which reduce purification steps and improve overall yield.

Experimental Workflow:

- **Hydroamination:** An aminoalkyne substrate is subjected to intramolecular hydroamination, typically catalyzed by a transition metal complex (e.g., Ruthenium). This step forms the morpholine ring, yielding an enamine intermediate.
- **Asymmetric Transfer Hydrogenation (ATH):** In the same pot, a chiral catalyst system reduces the enamine to the final saturated morpholine product. The choice of a chiral ligand, such as (S,S)-Ts-DPEN, is causal to the high enantioselectivity, as hydrogen-bonding interactions between the substrate and the catalyst direct the hydride transfer to one face of the molecule.[14]



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Caption: Generalized workflow for the synthesis of 3-substituted morpholines.

This method is valued for its operational simplicity and tolerance of a wide range of functional groups, making it a powerful tool for generating libraries of morpholine derivatives for drug discovery.[14]

Applications and Relevance in Drug Development

The morpholine moiety is a key component in numerous therapeutic agents across various disease areas, from infectious diseases to oncology and CNS disorders.[2][10]

- **CNS Disorders:** The ability to fine-tune physicochemical properties makes morpholine derivatives ideal candidates for CNS drugs.[2] They are found in molecules targeting receptors for mood disorders and pain, as well as enzyme inhibitors for treating neurodegenerative conditions like Alzheimer's and Parkinson's disease.[2] For example, certain morpholine-containing compounds act as dual inhibitors of acetylcholinesterase (AChE) and monoamine oxidase B (MAO-B), key targets in Alzheimer's therapy.[2]
- **Oncology:** In cancer therapeutics, the morpholine ring can serve as a critical pharmacophore that interacts with the target protein or as a scaffold that improves the drug-like properties of the molecule. For instance, in PI3K/mTOR inhibitors, the morpholine ring often occupies a specific pocket in the enzyme's active site, and modifications to the ring can enhance potency and selectivity.[2]
- **Infectious Diseases:** The antibiotic Linezolid contains a morpholine ring that is essential for its antibacterial activity and favorable pharmacokinetic profile.[10]

Safety and Handling

While specific data for **3-(2-Methoxyethyl)morpholine** is limited, the safety profile of the parent compound, morpholine, provides an essential baseline for handling its derivatives. Morpholine is classified as a flammable, corrosive, and toxic substance.[15][16][17] Researchers and laboratory professionals must adhere to strict safety protocols.

Core Safety Protocols:

- Engineering Controls: All manipulations should be performed in a well-ventilated chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., nitrile), chemical safety goggles, and a lab coat.[\[16\]](#)[\[17\]](#)
- Handling: Avoid contact with skin, eyes, and clothing. Do not inhale vapors or mists. Keep away from heat, sparks, and open flames.[\[15\]](#)
- First Aid: In case of contact, immediately flush eyes or skin with copious amounts of water for at least 15 minutes and seek immediate medical attention.[\[15\]](#)[\[18\]](#)

Hazard Statement	Description	GHS Code
Flammable	Flammable liquid and vapor.	H226
Corrosive	Causes severe skin burns and eye damage.	H314
Toxic	Toxic in contact with skin or if inhaled.	H311 + H331
Harmful	Harmful if swallowed.	H302

This self-validating system of protocols ensures that potential exposure is minimized and that appropriate emergency procedures are understood.

Conclusion

3-(2-Methoxyethyl)morpholine represents a class of compounds built upon the robust and versatile morpholine scaffold. Understanding its structure properties, and the synthetic methodologies available for its analogs is crucial for leveraging its potential in research and drug development. The morpholine ring's proven ability to enhance the drug-like properties of molecules ensures that it will remain a valuable building block in the design of future therapeutics, particularly for challenging targets in the central nervous system and oncology.

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